

3-Oxobutanenitrile: A Technical Guide to Safe Handling and Emergency Procedures

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Compound of Interest

Compound Name: 3-Oxobutanenitrile

Cat. No.: B1585553

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Introduction

3-Oxobutanenitrile, also known as acetoacetonitrile or cyanoacetone, is a versatile chemical intermediate widely utilized in organic synthesis.^{[1][2]} Its applications include the production of pharmaceuticals, agrochemicals, and functional polymers.^{[1][2][3]} The molecule possesses both a keto and a nitrile functional group, making it a valuable building block for constructing more complex chemical structures, particularly heterocyclic compounds.^{[1][2]}

Given its reactivity and toxicological profile, a thorough understanding of its properties and adherence to strict safety protocols are imperative for all personnel handling this compound. This guide provides comprehensive safety information, handling procedures, emergency protocols, and quantitative data to ensure its safe use in a laboratory and development setting.

Hazard Identification and Classification

3-Oxobutanenitrile is classified as a hazardous substance.^[4] Exposure can lead to acute health effects, and proper precautions must be taken to minimize risk.

- GHS Classification:
 - Acute Toxicity, Oral (Category 4)^{[4][5]}
 - Acute Toxicity, Dermal (Category 4)^[4]
 - Acute Toxicity, Inhalation (Category 4)^[4]

- Skin Corrosion/Irritation (Category 2)[4][6]
- Serious Eye Damage/Eye Irritation (Category 2/2A)[4][5][6]
- Specific Target Organ Toxicity – Single Exposure (Category 3), Respiratory System[4][7]
- Flammable Liquid and Vapor (Category 3)
- Signal Word: Warning[5] or Danger[8] (Varies by supplier and concentration)
- Hazard Statements:
 - H226: Flammable liquid and vapor.
 - H302: Harmful if swallowed.[1][4][5]
 - H312: Harmful in contact with skin.
 - H315: Causes skin irritation.[4][6]
 - H319: Causes serious eye irritation.[1][4][5][6]
 - H332: Harmful if inhaled.[6]
 - H335: May cause respiratory irritation.[7][8]

Nitrile compounds can exhibit symptoms similar to hydrogen cyanide poisoning, as they can be absorbed quickly through the skin.[6]

Physical and Chemical Properties

A summary of the key quantitative physical and chemical properties of **3-Oxobutanenitrile** is provided below.

Property	Value	Source(s)
CAS Number	2469-99-0	[1] [4] [5]
Molecular Formula	C ₄ H ₅ NO	[1] [5] [9]
Molecular Weight	83.09 g/mol	[1] [5] [10]
Appearance	Colorless to pale yellow liquid	[1] [9]
Boiling Point	120–125 °C (101.3 kPa) / 94 °C (10 mmHg)	[10]
Flash Point	29 °C	
Purity	>95.0%	[8] [9] [11]
Water Solubility	Slightly soluble	[1] [3] [10]
Specific Gravity	1.03 (20/20)	
Transport Hazard Class	6.1	[3]
Packaging Group	III	[3]

Detailed Protocols for Safe Use

Handling Protocol

Adherence to good occupational work practices is essential.[\[6\]](#)

- Ventilation: Always handle **3-Oxobutanenitrile** in a well-ventilated area, preferably within a certified chemical fume hood.[\[4\]](#)[\[6\]](#)[\[12\]](#)
- Avoid Contact: Prevent all personal contact with the substance, including inhalation of vapors and direct contact with eyes, skin, and clothing.[\[4\]](#)[\[6\]](#)
- Personal Hygiene: Wash hands and any exposed skin thoroughly with soap and water after handling.[\[4\]](#)[\[6\]](#)[\[13\]](#) Do not eat, drink, or smoke in the work area.[\[4\]](#)[\[6\]](#)
- Ignition Sources: Keep the compound away from heat, sparks, open flames, and other ignition sources.[\[12\]](#) Use non-sparking tools and take precautionary measures against static

discharge.[12]

- Container Handling: Keep containers tightly closed when not in use.[4][6] Avoid physical damage to containers.[6]

Storage Protocol

Proper storage is crucial to maintain chemical integrity and prevent hazardous situations.

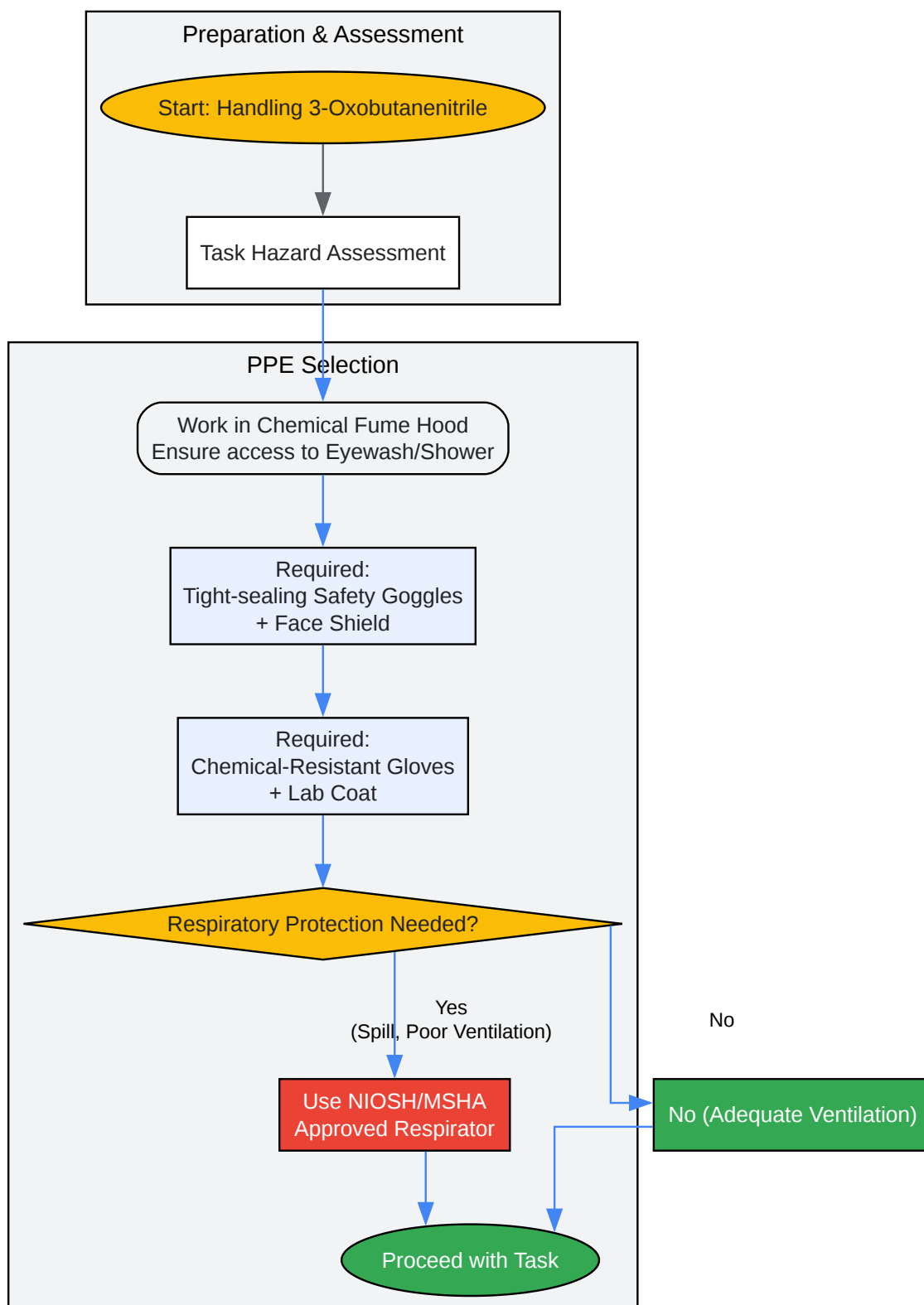
- Location: Store in a cool, dry, and well-ventilated area.[3][4][6]
- Container: Keep in original, tightly sealed containers that are clearly labeled.[4][6]
- Security: Store in a locked-up location to restrict access.[4][6][7]
- Incompatibilities: Store away from incompatible materials such as strong acids and oxidizing agents.[3][4]

Exposure Controls and Personal Protective Equipment (PPE)

Engineering controls and appropriate PPE are mandatory to prevent exposure.

- Engineering Controls: Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[4][12][13] Use adequate ventilation to keep airborne concentrations below exposure limits.[4]
- Eye and Face Protection: Wear tight-sealing safety goggles in combination with a face shield.[4][12] Standard safety glasses are not sufficient.
- Skin Protection:
 - Gloves: Wear appropriate chemical-resistant gloves.[4][6] Consult the glove manufacturer's specifications for breakthrough time and material compatibility.
 - Clothing: Wear a lab coat and other protective clothing to prevent skin exposure.[4][6][12] Launder contaminated clothing before reuse.[6]

- Respiratory Protection: If ventilation is inadequate or if exposure limits are exceeded, use a NIOSH/MSHA or European Standard EN 149 approved respirator with an appropriate filter for organic vapors.[\[4\]](#)[\[12\]](#)



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Caption: Logical workflow for selecting appropriate Personal Protective Equipment (PPE).

First-Aid and Emergency Procedures

Immediate and appropriate first aid is critical in the event of an exposure.^[14]

- General Advice: If symptoms persist, seek medical attention.^[4] Provide the Safety Data Sheet (SDS) to the medical professional.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids.^[4] Remove contact lenses if present and easy to do so.^[6] Continue rinsing and seek immediate medical attention.^{[4][6]}
- Skin Contact: Take off immediately all contaminated clothing.^[6] Wash the affected area with plenty of soap and water for at least 15 minutes.^[4] If skin irritation occurs or you feel unwell, get medical advice.^{[4][6]}
- Inhalation: Remove the victim to fresh air and keep them at rest in a position comfortable for breathing.^{[4][6]} If breathing is difficult or has stopped, provide artificial respiration.^[6] Call a POISON CENTER or doctor if you feel unwell.^[4]
- Ingestion: Do NOT induce vomiting.^[6] Clean the mouth with water and then drink plenty of water.^[4] Never give anything by mouth to an unconscious person.^[6] Call a POISON CENTER or doctor immediately.^{[4][6]}

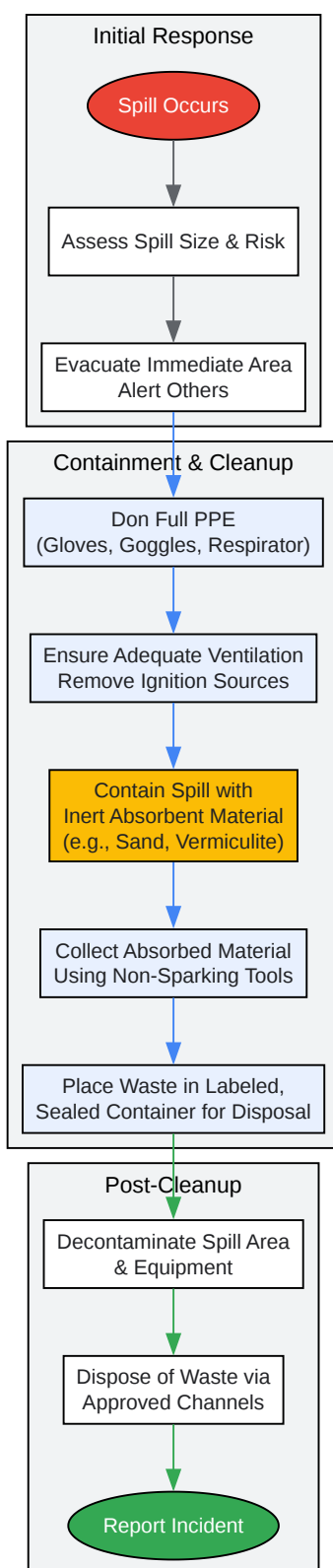
Accidental Release and Disposal Measures

Accidental Release Protocol

Prompt and safe cleanup of spills is essential to prevent exposure and environmental contamination.

- Evacuate: Clear the area of all personnel and move upwind.^[6]
- Ventilate: Ensure adequate ventilation.^[4]
- Control Ignition: Remove all sources of ignition.^[15]
- Personal Protection: Wear full PPE as described in Section 5.0, including respiratory protection.^[6]

- Containment: For minor spills, contain and absorb the spill with sand, earth, or other inert, non-combustible absorbent material.[\[6\]](#)
- Cleanup: Collect the absorbed material using non-sparking tools and place it into a suitable, labeled container for waste disposal.[\[6\]](#)[\[12\]](#)
- Decontamination: After cleanup, wash the spill area and decontaminate all protective clothing and equipment before storing and reusing.[\[6\]](#)



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Caption: General workflow for responding to a chemical spill.

Disposal Considerations

Dispose of contents and containers to an approved waste disposal plant in accordance with local, state, and federal regulations.[4] Do not allow the product to enter drains or waterways.[6]

Stability and Reactivity Profile

- Reactivity: No hazardous polymerization occurs.[4]
- Chemical Stability: The product is stable under normal conditions of use and storage.[4]
- Conditions to Avoid: Avoid exposure to heat, flames, sparks, and other sources of ignition.[4]
- Incompatible Materials: Strong acids and strong oxidizing agents.[4]
- Hazardous Decomposition Products: Under fire conditions, it may emit toxic fumes, including carbon monoxide (CO), carbon dioxide (CO₂), nitrogen oxides (NO_x), and hydrogen cyanide.[4]

Firefighting Measures

- Suitable Extinguishing Media: Use extinguishing media suitable for the surrounding area.[6] Options include dry sand, dry chemical, or alcohol-resistant foam. There is no restriction on the type of extinguisher that may be used.[6]
- Specific Hazards: The substance is a flammable liquid. Containers may burn or explode if heated.[6] Combustion produces highly toxic gases like hydrogen cyanide.[4]
- Protective Equipment: In the event of a fire, firefighters must wear a self-contained breathing apparatus (SCBA) and full protective gear to prevent contact with skin and eyes.[4][6]
- Firefighting Procedures: Cool fire-exposed containers with a water spray from a protected location.[6] Prevent fire-extinguishing water from entering drains or surface water.

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